Technical Guide: Boiling Point and Solubility of 3-(Methoxy-d3)-1-propanol

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Compound of Interest

Compound Name:	*3-(Methoxy-d3)-1-propanol*
CAS No.:	*86013-00-5*
Cat. No.:	*B564871*

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Executive Summary & Application Context

3-(Methoxy-d3)-1-propanol is a stable isotope-labeled analog of 3-methoxy-1-propanol, where the terminal methyl group is deuterated (-OCD_3). In drug development and metabolic research, this compound serves as a critical Internal Standard (IS) for quantitative LC-MS/MS analysis and as a mechanistic probe to study metabolic stability, specifically the oxidative O-demethylation pathways mediated by Cytochrome P450 enzymes.

Understanding its physicochemical properties—specifically boiling point and solubility—is essential for designing robust extraction protocols, optimizing chromatographic separation, and ensuring the integrity of the standard during solvent evaporation steps.

Physicochemical Characterization

Note: Due to the high cost and limited availability of pure deuterated isotopologues, physical property data is often derived from the non-deuterated analog (3-methoxy-1-propanol, CAS 1589-49-7). The deuterium isotope effect on boiling point and solubility is thermodynamically quantifiable but practically negligible for bulk handling.

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Summary of Properties

Property	Value / Range	Condition	Source/Derivation
Boiling Point	150 – 153 °C	@ 760 mmHg	Analogous to Protio-form [1, 2]
Solubility (Water)	Completely Miscible	@ 20 °C	Hydrophilic ether/alcohol functionality [1]
Solubility (Organic)	Soluble	Methanol, Acetone, DMSO, DCM	Polarity matching
Density	~0.94 g/mL	@ 20 °C	Analogous to Protio-form [3]
Appearance	Colorless Liquid	Ambient	Visual inspection
Flash Point	38 °C	Closed Cup	Flammability Hazard [3]

Isotopic Effect on Boiling Point

The substitution of Hydrogen (H) with Deuterium (D) in the methyl group ($-OCH_3$ vs $-OCD_3$) introduces a Secondary Isotope Effect.

- Theory: Deuterium is heavier than hydrogen, which might suggest a higher boiling point. However, C-D bonds have a smaller molar volume and lower polarizability than C-H bonds due to the lower zero-point energy. This often leads to weaker intermolecular dispersion forces (London forces).
- Outcome: For deuterated ethers and alcohols, the boiling point is typically within ±1 °C of the non-deuterated form. Researchers should treat the boiling point as identical to the protio-analog (150-153 °C) for process engineering (e.g., setting rotary evaporator bath temperatures).

Solubility & Partitioning Mechanics

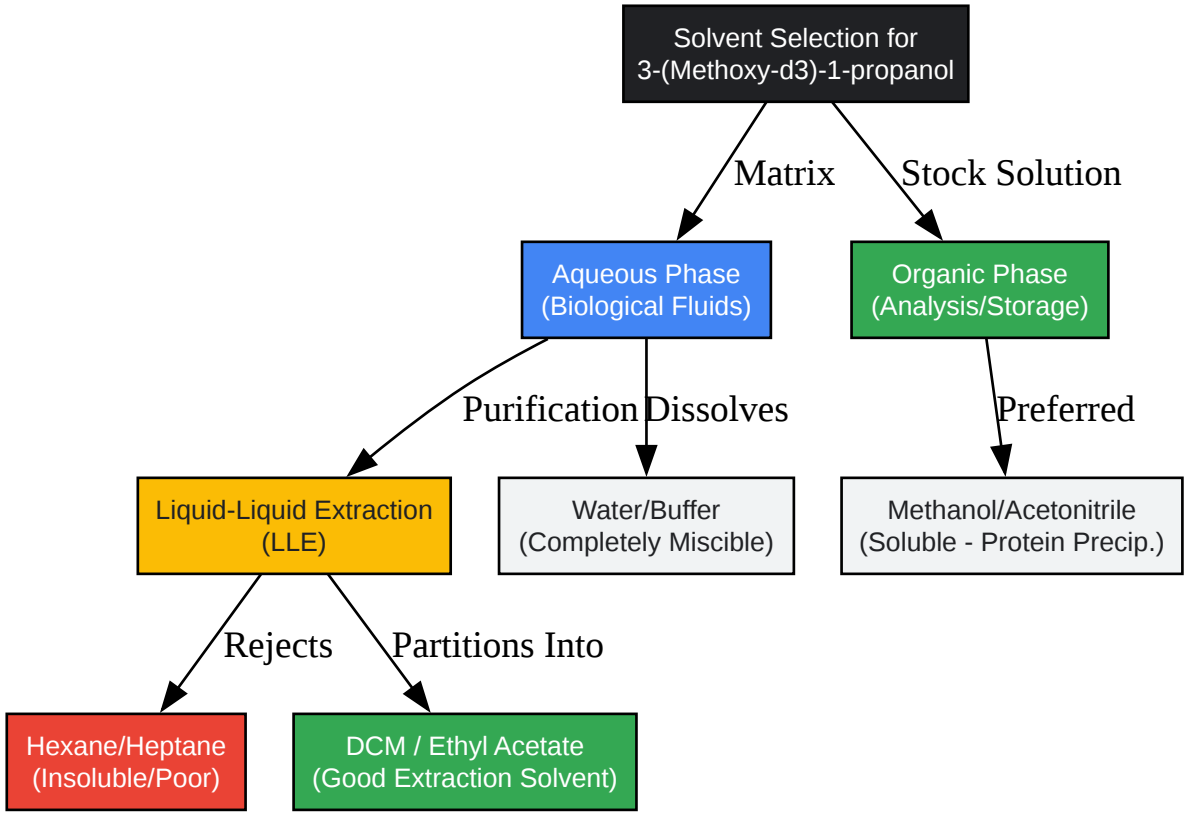
The solubility profile of **3-(Methoxy-d3)-1-propanol** is governed by its bifunctional structure:

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- Hydroxyl Group (-OH): Acts as both a Hydrogen Bond Donor (HBD) and Acceptor (HBA), driving water miscibility.
- Ether Linkage (-O-): Acts as a weak HBA, enhancing solubility in polar organic solvents.
- Propyl Backbone: Provides limited lipophilicity, allowing extraction into moderately polar organic solvents (e.g., Ethyl Acetate) from high-salt aqueous phases.

Solubility Decision Logic

The following diagram illustrates the logical flow for selecting a solvent system based on the compound's properties.



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Caption: Solvent selection logic based on the amphiphilic nature of **3-(Methoxy-d3)-1-propanol**.

Experimental Protocols (Self-Validating Systems)

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Protocol A: Boiling Point Verification (Micro-Scale)

Objective: Verify the volatility without consuming significant amounts of the expensive isotope-labeled material. Method:Siwoloboff Method (Capillary Tube).

- Preparation: Seal one end of a standard melting point capillary tube. Introduce ~10 µL of **3-(Methoxy-d3)-1-propanol**.
- Nucleation: Place a finer capillary (open at bottom, sealed at top) inside the liquid to trap a small air bubble.
- Heating: Attach the assembly to a thermometer and immerse in a silicone oil bath. Heat slowly (2 °C/min).
- Observation:
  - Initial: Bubbles emerge slowly as air expands.
  - Transition: A continuous stream of bubbles emerges when Vapor Pressure > Atmospheric Pressure.
  - Endpoint: Stop heating. Record the temperature when the bubble stream stops and liquid is sucked back into the inner capillary. This is the Boiling Point.
- Validation: Run a parallel control with non-deuterated 3-methoxy-1-propanol. The values should match within 1.0 °C.

Protocol B: Solubility & Partition Coefficient Determination

Objective: Determine the distribution ratio (

) for extraction efficiency.

- Equilibration: In a 2 mL GC vial, add 500 µL of Octanol and 500 µL of Water (phosphate buffered to pH 7.4).
- Spiking: Add **3-(Methoxy-d3)-1-propanol** to a final concentration of 10 µM.

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- Agitation: Vortex for 30 minutes at ambient temperature. Centrifuge at 10,000 x g for 5 minutes to separate phases.
- Quantification:
  - Analyze both phases using LC-MS/MS (MRM mode).
  - Monitor the transition corresponding to the deuterated mass (e.g., Precursor -> Product + 3 Da shift).
- Calculation:

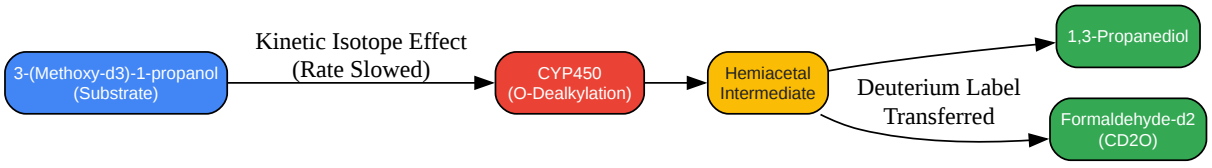
  Self-Check: The LogP should be approximately -0.3 to 0.0 (slightly hydrophilic). If LogP > 1.0, the phases may be inverted or the compound is degrading.

Metabolic Stability & Isotope Effects

The primary utility of **3-(Methoxy-d3)-1-propanol** often lies in its resistance to metabolic degradation or its distinct mass signature.

Diagram: Metabolic Fate Tracking

The following diagram outlines the metabolic difference researchers can expect when using the deuterated form versus the protio form.



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Caption: Metabolic O-dealkylation pathway showing the kinetic isotope effect and label transfer.

Expert Insight: The C-D bond is stronger than the C-H bond (Primary Kinetic Isotope Effect). If the metabolic rate-limiting step involves breaking the C-H bond of the methoxy group, the -d3 analog will metabolize significantly slower (

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). This property is used to "harden" metabolic soft spots in drug design.

Handling, Storage, and Safety

- Hygroscopicity: Like most low-molecular-weight glycol ethers, this compound is hygroscopic. Store under nitrogen or argon in a desiccator. Moisture absorption will alter the apparent boiling point and density.
- Flammability: With a flash point of ~38 °C, it is a Category 3 Flammable Liquid. Ground all glassware during transfer to prevent static discharge.
- Peroxide Formation: Ethers can form explosive peroxides upon prolonged exposure to air. Although less prone than diethyl ether, periodic testing with peroxide strips is recommended if stored > 6 months.

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